

Personal protective equipment for handling IACS-8968 R-enantiomer

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Compound of Interest

Compound Name: IACS-8968 R-enantiomer

Cat. No.: B2994047

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Essential Safety and Handling Guide for IACS-8968 R-enantiomer

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, operation, and disposal of **IACS-8968 R-enantiomer**.

This document provides crucial safety and logistical information for the laboratory use of **IACS-8968 R-enantiomer**. While the Safety Data Sheet (SDS) for **IACS-8968 R-enantiomer** indicates that it is not classified as a hazardous substance or mixture, it is prudent to adhere to standard laboratory safety protocols and best practices when handling any bioactive compound. This guide is intended to supplement, not replace, your institution's established safety procedures.

Core Safety Information

A summary of the key safety and identification details for **IACS-8968 R-enantiomer** is provided in the table below.

Identifier	Information
Product Name	IACS-8968 (R-enantiomer)
Synonyms	IDO/TDO Inhibitor (R-enantiomer)
CAS Number	2239305-67-8
Molecular Formula	C17H18F3N5O2
Molecular Weight	381.35
Hazard Classification	Not a hazardous substance or mixture

Personal Protective Equipment (PPE)

Even when handling non-hazardous materials, the use of appropriate PPE is a fundamental aspect of good laboratory practice to prevent contamination and potential exposure.^{[1][2]} The following PPE is recommended for all procedures involving **IACS-8968 R-enantiomer**.

1. Eye Protection:

- **Safety Glasses with Side Shields:** As a minimum requirement, safety glasses that meet the ANSI Z87.1 standard should be worn to protect against accidental splashes or generation of aerosols.^[3]
- **Chemical Goggles:** For procedures with a higher risk of splashing, such as when preparing stock solutions or handling larger volumes, chemical goggles offer more comprehensive protection.

2. Hand Protection:

- **Disposable Nitrile Gloves:** These are the standard for handling most laboratory chemicals and provide adequate protection for incidental contact.^[4] It is crucial to change gloves immediately if they become contaminated and always before leaving the laboratory.^[4]

3. Body Protection:

- **Laboratory Coat:** A standard lab coat should be worn at all times to protect skin and personal clothing from potential contamination.^[5]
- **Appropriate Attire:** Full-length pants and closed-toe shoes are mandatory to ensure no skin is exposed.^[5]

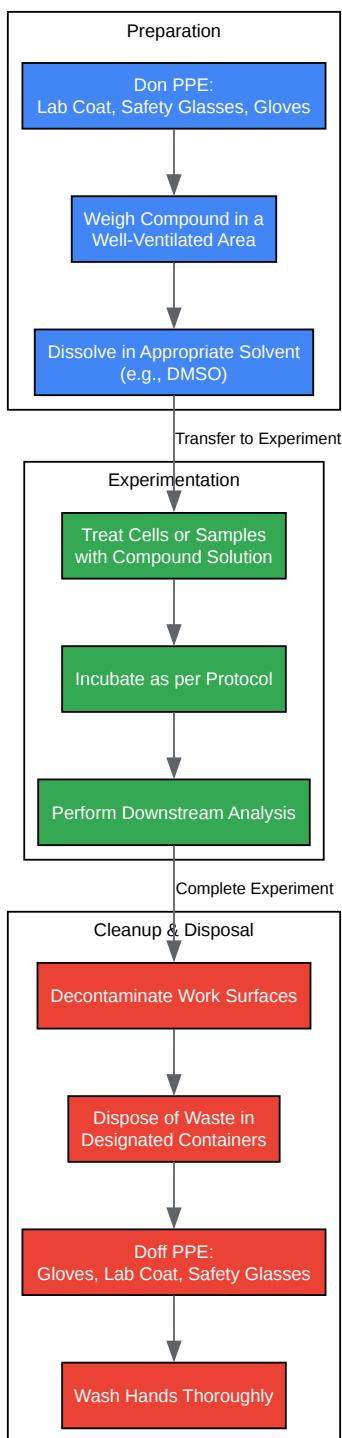
4. Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection is not required. However, if there is a potential for generating significant aerosols or dust of the compound, and engineering controls like a fume hood are not available, a risk assessment should be performed to determine if a respirator is necessary.

Operational Plans: A Step-by-Step Workflow

The following diagram illustrates a standard workflow for handling a non-hazardous but bioactive compound like **IACS-8968 R-enantiomer**, from preparation to disposal, emphasizing the appropriate use of PPE.

Workflow for Handling IACS-8968 R-enantiomer

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